InChIKey KEFBZRDCTCSBIN-ONEGZZNKSA-N compound information

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Compound of Interest

Compound Name:	*Methyl 3-oxo-6-octenoate*
CAS No.:	*110874-83-4*
Cat. No.:	*B1140301*

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Technical Monograph: Methyl (E)-3-oxo-6-octenoate

InChIKey: KEFBZRDCTCSBIN-ONEGZZNKSA-N Compound Class:

-Keto Ester / Aliphatic Unsaturated Ester

Executive Summary

Methyl (E)-3-oxo-6-octenoate (CAS: 110874-83-4) is a specialized aliphatic ester characterized by a

-keto moiety and trans-unsaturation at the

-position relative to the ketone. While primarily recognized in the Flavor & Fragrance (F&F) industry for its high-impact fruity and pineapple notes, it serves a critical role in agrochemical research as a biosynthetic precursor and structural analog to Methyl Jasmonate (MeJA), a vital plant stress hormone.

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For the pharmaceutical sector, this compound represents a versatile C8-building block. Its 1,3-dicarbonyl structure makes it a prime substrate for the synthesis of heterocyclic scaffolds (pyrazoles, pyrimidines) found in kinase inhibitors and anti-inflammatory drugs.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data
IUPAC Name	Methyl (E)-3-oxooct-6-enoate
Common Name	Methyl 3-oxo-6-octenoate
CAS Registry Number	110874-83-4
Molecular Formula	
Molecular Weight	170.21 g/mol
SMILES	C/C=C/CCC(=O)CC(=O)OC
Appearance	Colorless to pale yellow liquid
Odor Profile	Fruity, Pineapple, Green, Waxy
LogP (Predicted)	~1.2
Boiling Point	~96-100 °C (at reduced pressure)
Solubility	Soluble in alcohols, ethers, chloroform; insoluble in water

Synthetic Methodology

The synthesis of Methyl (E)-3-oxo-6-octenoate requires regioselective carbon-carbon bond formation. The most robust protocol for research applications involves the dianion alkylation of methyl acetoacetate. This method allows for extension at the

-carbon of the acetoacetate, preserving the

-keto ester functionality required for downstream cyclizations.

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Synthesis Protocol: Dianion Alkylation

Objective: Selective alkylation at the terminal methyl group of methyl acetoacetate using crotyl bromide.

Reagents:

- Methyl acetoacetate (1.0 eq)
- Sodium hydride (NaH) (1.1 eq)
- n-Butyllithium (n-BuLi) (1.1 eq)
- (E)-1-Bromo-2-butene (Crotyl bromide) (1.0 eq)
- THF (anhydrous)

Step-by-Step Workflow:

- Mono-anion Formation: Suspend NaH in anhydrous THF at 0°C. Add methyl acetoacetate dropwise. The proton between the carbonyls is removed first (

).
- Dianion Generation: Cool the solution to -78°C. Add n-BuLi dropwise. This removes a proton from the terminal methyl group (

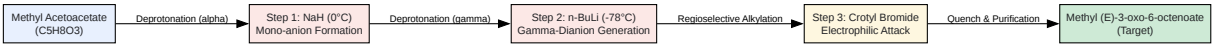
  ), generating the reactive dianion.
- Alkylation: Add (E)-1-Bromo-2-butene slowly to the dianion solution at -78°C. The terminal carbon is more nucleophilic and reacts preferentially.
- Quench & Workup: Allow the mixture to warm to 0°C over 1 hour. Quench with dilute HCl. Extract with diethyl ether, wash with brine, and dry over

  .
- Purification: Purify via vacuum distillation or flash chromatography (Hexane/EtOAc gradient) to isolate the linear (E)-isomer.

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Synthetic Logic Diagram

The following diagram illustrates the reaction logic and the critical regioselectivity control.



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Figure 1: Regioselective synthesis via dianion chemistry. The gamma-carbon is the site of alkylation, preserving the beta-keto ester headgroup.

Biological Mechanism & Applications

While not a direct pharmaceutical drug, this compound functions as a biomimetic precursor in the Jasmonate signaling pathway. In drug discovery, it serves as a scaffold for Fragment-Based Drug Design (FBDD).

Jasmonate Signaling (Agrochemical Context)

Methyl (E)-3-oxo-6-octenoate is structurally homologous to intermediates in the biosynthesis of Methyl Jasmonate (MeJA).

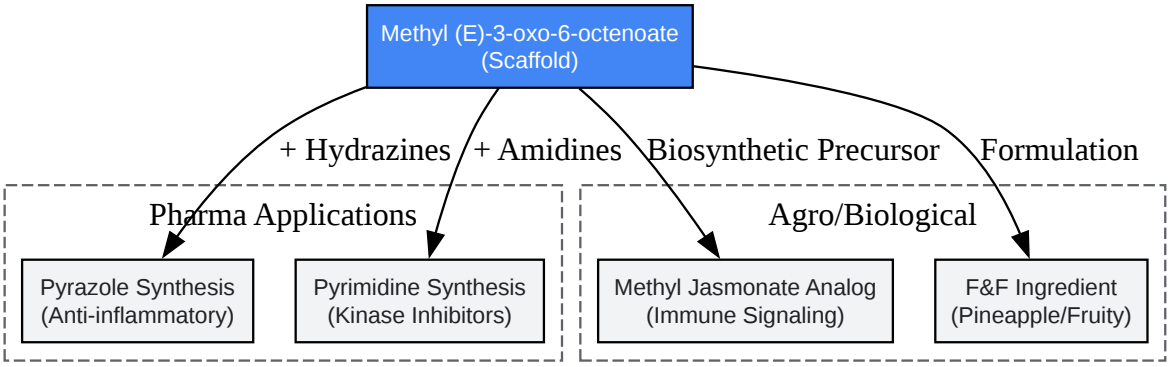
- Mechanism: In plants, MeJA binds to the COI1-JAZ co-receptor complex. This leads to the ubiquitination and degradation of JAZ repressors, freeing MYC2 transcription factors to activate defense genes.
- Relevance: Analogs like Methyl (E)-3-oxo-6-octenoate are studied for their ability to prime plant immunity against necrotrophic pathogens without the growth penalty associated with full MeJA treatment.

Pharmaceutical Scaffold (Heterocycle Synthesis)

The 1,3-dicarbonyl motif is a "privileged structure" in medicinal chemistry.

- Pyrazoles: Reaction with hydrazines yields pyrazoles (common in COX-2 inhibitors).
- Pyrimidines: Condensation with amidines yields pyrimidines (common in kinase inhibitors).

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Figure 2: Divergent applications of the scaffold in pharmaceutical synthesis and biological signaling.

Analytical Characterization

To validate the identity of the synthesized compound, the following analytical parameters must be met.

Mass Spectrometry (GC-MS)

- Parent Ion: m/z 170

  .

- Base Peak: Typically m/z 116 (Loss of methoxy-carbonyl group) or m/z 43 (Acetyl fragment).

- Fragmentation Pattern: Look for

  -cleavage adjacent to the ketone and McLafferty rearrangement products characteristic of esters.

NMR Spectroscopy

- 1H NMR (

  ):

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- 3.73 (s, 3H,

)
- 3.45 (s, 2H,

  , acidic methylene)
- 2.60 (t, 2H,

  alpha to ketone)
- 2.30 (q, 2H, allylic

)
- 5.4-5.5 (m, 2H, alkene protons)
- 1.65 (d, 3H, terminal

)

References

- PubChem. (2025). **Methyl 3-oxo-6-octenoate** (CID 6278738).[1] National Library of Medicine. [Link]
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- Wasternack, C., & Song, S. (2017). Jasmonates: Biosynthesis, metabolism, and signaling by proteins activating and repressing transcription. Journal of Experimental Botany. [Link]

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Sources

- 1. Methyl 3-oxo-6-octenoate | C9H14O3 | CID 6278738 - PubChem [pubchem.ncbi.nlm.nih.gov]
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